

Urethane-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Urethane-d5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Urethane-d5** (ethyl-d5 carbamate), a deuterated analog of urethane. It is a crucial tool in various research and development applications, particularly in analytical chemistry and drug metabolism studies. This document outlines its fundamental properties, common applications, and a generalized experimental workflow for its use as an internal standard.

Core Properties of Urethane-d5

Urethane-d5 is a stable, isotopically labeled form of urethane, where the five hydrogen atoms on the ethyl group are replaced with deuterium. This substitution results in a higher molecular weight compared to its unlabeled counterpart, which is essential for its use in mass spectrometry-based quantification.

Physicochemical Data

The key quantitative properties of **Urethane-d5** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C ₃ H ₂ D ₅ NO ₂	[1][2][3][4]
Linear Formula	H ₂ NCO ₂ C ₂ D ₅	[5]
Molecular Weight	94.12 g/mol	[1][2][3][5]
CAS Number	73962-07-9	[1][2][3][5]
Appearance	White to Light Brown Low-Melting Solid	[3]
Melting Point	43-50 °C	[1][3][5]
Boiling Point	182-184 °C	[1][5]
Density	1.104 g/cm ³	[1]
Isotopic Purity	>98 atom % D	[4][5][6]
Solubility	DMSO (Slightly), Methanol (Slightly)	[3][7]

Applications in Research and Development

The primary application of **Urethane-d5** is as an internal standard in quantitative analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).[7] Its utility stems from the fact that its chemical and physical properties are nearly identical to that of endogenous urethane, but it is distinguishable by its mass. This allows for accurate quantification of urethane in various matrices by correcting for sample loss during preparation and variations in instrument response.

Urethane is a compound of interest in the food and beverage industry as it can be a byproduct of fermentation.[7] It is also used in chemical synthesis and has been studied for its biological activities.[4][7] Therefore, a reliable method for its quantification is often required, for which **Urethane-d5** serves as an ideal internal standard.

Experimental Protocol: Use as an Internal Standard in LC-MS

The following is a generalized protocol for the use of **Urethane-d5** as an internal standard for the quantification of urethane in a liquid sample.

1. Preparation of Stock Solutions:

- Prepare a stock solution of **Urethane-d5** in a suitable solvent (e.g., Methanol) at a concentration of 1 mg/mL.
- Prepare a series of calibration standards of unlabeled urethane at known concentrations.

2. Sample Preparation:

- To a known volume of the sample, add a precise amount of the **Urethane-d5** internal standard stock solution.
- Perform any necessary sample cleanup or extraction steps (e.g., solid-phase extraction, liquid-liquid extraction).
- Evaporate the solvent and reconstitute the residue in the mobile phase.

3. LC-MS Analysis:

- Inject the prepared sample into the LC-MS system.
- Separate the analyte from other matrix components using a suitable chromatographic column and mobile phase gradient.
- Detect and quantify the parent and/or fragment ions of both urethane and **Urethane-d5** using the mass spectrometer, typically in multiple reaction monitoring (MRM) mode.

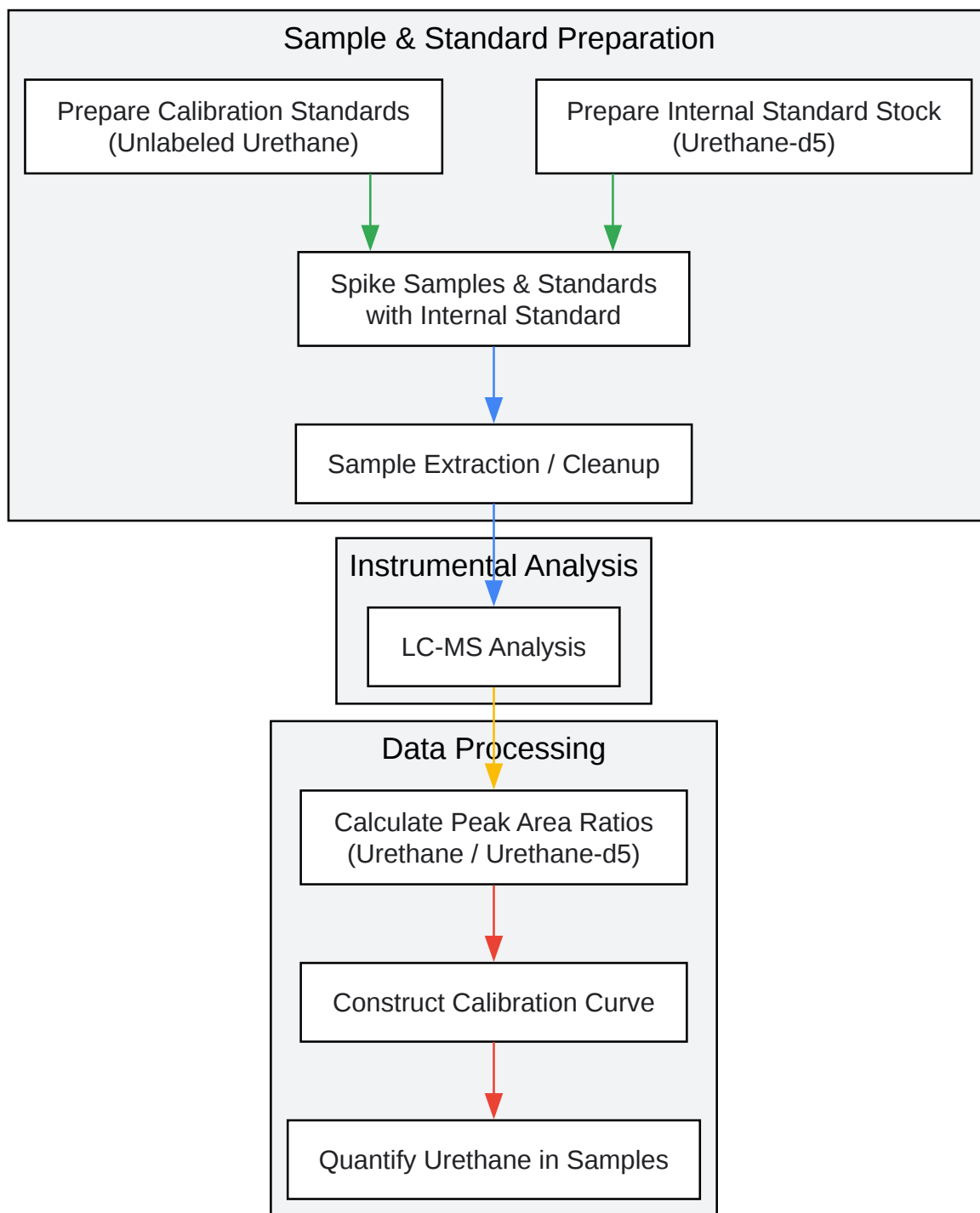
4. Data Analysis:

- For each sample and calibration standard, calculate the ratio of the peak area of urethane to the peak area of **Urethane-d5**.

- Construct a calibration curve by plotting the peak area ratio against the concentration of the urethane standards.
- Determine the concentration of urethane in the unknown samples by interpolating their peak area ratios on the calibration curve.

Workflow for Quantitative Analysis using Urethane-d5

The following diagram illustrates the general workflow for using **Urethane-d5** as an internal standard in a quantitative LC-MS experiment.



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Caption: Workflow for quantitative analysis using **Urethane-d5** as an internal standard.

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